

Application Notes and Protocols: TiB₂ Cathodes for Aluminum Smelting

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Compound of Interest

Compound Name: *Titanium diboride*

Cat. No.: *B577251*

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Abstract

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the utilization of **Titanium Diboride** (TiB₂) as a wettable cathode material in aluminum smelting. TiB₂ offers significant advantages over traditional carbon cathodes, including improved energy efficiency and cell stability.^{[1][2][3]} These benefits stem from its excellent wettability by molten aluminum, high electrical conductivity, and resistance to the corrosive cryolite bath.^[1] This document outlines the key properties of TiB₂ cathodes, detailed experimental protocols for their fabrication and characterization, and a summary of performance data from laboratory and industrial trials.

Introduction to TiB₂ Cathodes

The Hall-Héroult process, the primary method for industrial aluminum production, traditionally employs carbon cathodes. However, these cathodes are not well-wetted by molten aluminum, necessitating a large anode-cathode distance (ACD) to maintain a stable molten aluminum pad, which acts as the actual cathodic surface.^[1] This large ACD contributes to significant energy losses due to the electrical resistance of the electrolyte.

Titanium diboride (TiB₂) has emerged as a promising alternative cathode material due to its excellent wettability by molten aluminum.^{[1][2][4]} This property allows for the use of a drained cathode design, where a thin film of aluminum coats the cathode surface.^{[3][5]} Consequently,

the ACD can be substantially reduced, leading to lower cell voltage and a significant reduction in specific energy consumption.[1][5][6] Industrial trials have demonstrated that TiB_2 -based cathodes can prolong cell life, improve current efficiency, and save energy.[1]

Properties of TiB_2 Cathodes

The suitability of TiB_2 as a cathode material is attributed to a combination of its physical and chemical properties at the high temperatures of aluminum electrolysis.

Wettability

The excellent wettability of TiB_2 by molten aluminum is a key advantage.[1][2][4] Pure hot-pressed TiB_2 has been shown to be completely wetted by aluminum in cryolite melts.[4] However, the wetting behavior can be influenced by surface oxides, such as B_2O_3 , which can form on the TiB_2 surface. The removal of these oxide layers is crucial for achieving good wetting.[7][8] The contact angle of molten aluminum on TiB_2 can be time-dependent, decreasing as surface impurities are removed.[1]

Electrical Conductivity

TiB_2 possesses high electrical conductivity, which is essential for minimizing resistive losses in the cathode.[9] The electrical conductivity of TiB_2 -based composites is influenced by factors such as the volume fraction of TiB_2 , porosity, and the presence of other phases.[9][10]

Corrosion Resistance

TiB_2 exhibits good chemical stability in the highly corrosive molten cryolite electrolyte and in contact with molten aluminum.[2] However, long-term exposure can lead to degradation through mechanisms such as sodium penetration and grain loss.[11] The resistance to sodium penetration is a critical factor for the longevity of the cathode, as sodium intercalation can cause swelling and cracking of carbon-based materials. TiB_2 coatings have been shown to slow down sodium penetration.[12][13]

Quantitative Performance Data

The following tables summarize key performance metrics of TiB_2 cathodes from various studies.

Table 1: Performance Improvements with TiB₂ Cathodes

Performance Metric	Improvement Reported	Cell Type/Scale	Reference
Voltage Drop Reduction	Up to 50 mV	300 kA industrial cell	[2]
Voltage Drop Reduction	10.3 mV (average)	300 kA industrial cell	[1]
Current Efficiency Increase	1 - 2.5%	300 kA industrial cell	[1]
Current Efficiency Increase	0.81%	300 kA industrial cell	[1]
Specific Energy Consumption Reduction	~0.8 kWh/kg Al	Predicted with design improvements	[14]
Specific Energy Consumption Reduction	23% (reduction to 11.83 kWh/kg Al)	Wetted drained cathode technology	[5]
Cathode Voltage Drop (CVD)	314 mV	360 kA inert anode cell with TiB ₂ plates	[15]

Table 2: Material Properties and Wear Rates

Property	Value	Conditions	Reference
Wear Rate	< 4 mm/year	TiB ₂ -based coatings	
Solubility in Molten Aluminum	6 x 10 ⁻³ wt%	After 10 hours of exposure	[16]

Experimental Protocols

This section provides detailed protocols for the fabrication and characterization of TiB₂ cathodes.

Fabrication Protocols

This protocol describes the fabrication of dense TiB₂ ceramic bodies using a high-temperature, high-pressure method.

Materials and Equipment:

- TiB₂ powder
- Steel die
- Hydraulic press
- High-temperature, high-pressure (HT-HP) Bridgman-type apparatus with an internal graphite heater
- Ceramic gasket

Procedure:

- Pour the TiB₂ powder into the steel die.
- Press the powder at 200 MPa to form green discs (e.g., 15 mm diameter, 5 mm height).
- Place the green discs into the HT-HP apparatus, using a ceramic gasket with an internal graphite heater.
- Apply a pressure of 7.2 ± 0.2 GPa.
- Heat the sample to the desired sintering temperature (e.g., 1500°C, 2000°C, 2200°C, or 2300°C \pm 50°C).
- Hold the temperature and pressure for 60 seconds.[\[17\]](#)
- Cool the sample and release the pressure.

- Characterize the sintered TiB₂ ceramic for density, microstructure, and mechanical properties.

This protocol details the deposition of TiB₂ coatings on graphite substrates using suspension plasma spraying.

Materials and Equipment:

- Micrometric TiB₂ powder
- Ethanol
- Dispersive agent (e.g., polyvinylpyrrolidone)
- Suspension plasma spray system with an argon gas shield
- Graphite substrates

Procedure:

- Prepare a suspension of 10-20 wt.% TiB₂ powder in ethanol.
- Add a dispersive agent (e.g., 1.2 wt.%) to the suspension and homogenize.
- Set up the graphite substrates in the plasma spray chamber.
- Configure the plasma spray parameters (e.g., plasma gas composition and flow rate, current). An argon gas shield is recommended to protect the TiB₂ particles from oxidation during spraying.[\[18\]](#)[\[19\]](#)
- Inject the suspension into the plasma jet to deposit the TiB₂ coating on the substrates.
- Control the substrate temperature during deposition (e.g., below 400°C).[\[18\]](#)
- After deposition, cool the coated substrates to room temperature.
- Characterize the coating for thickness, porosity, adhesion, and phase composition.

This protocol describes the electrochemical deposition of TiB₂ coatings on graphite cathodes from a molten fluoride-chloride salt bath.

Materials and Equipment:

- Graphite cathode substrate
- Anode (e.g., graphite)
- Electrolyte salt mixture (e.g., 15.3 wt% K₂TiF₆, 24.2 wt% KBF₄, 53.1 wt% KF, 7.4 wt% KCl) [\[13\]](#)
- High-temperature furnace with inert atmosphere capability (e.g., Argon)
- DC power supply
- Electrochemical cell (e.g., graphite crucible)

Procedure:

- Prepare the electrolyte mixture and place it in the graphite crucible.
- Heat the furnace to the desired operating temperature (e.g., 820°C) under an inert atmosphere. [\[12\]](#)[\[13\]](#)
- Once the salt is molten and the temperature is stable, immerse the graphite cathode and anode into the melt.
- Apply a constant current density (e.g., 0.3 - 0.8 A/cm²) between the anode and cathode for a specified duration (e.g., 3-4 hours). [\[12\]](#)[\[13\]](#)
- After the deposition time has elapsed, turn off the power supply and carefully withdraw the coated cathode from the melt.
- Allow the cathode to cool to room temperature under an inert atmosphere.
- Clean the coated cathode to remove any residual solidified salt.

- Characterize the TiB₂ coating for its thickness, morphology, composition, and adhesion to the graphite substrate.

Characterization Protocols

This protocol outlines the procedure for measuring the contact angle of molten aluminum on a TiB₂ substrate to assess its wettability.

Materials and Equipment:

- TiB₂ substrate
- High-purity aluminum
- High-temperature furnace with a controlled atmosphere (vacuum or inert gas) and viewing window
- High-resolution camera with a telephoto lens
- Image analysis software

Procedure:

- Polish the surface of the TiB₂ substrate to a fine finish (e.g., 1-micron diamond paste).
- Clean the substrate to remove any contaminants.
- Place the TiB₂ substrate in the furnace.
- Position a small piece of high-purity aluminum on the substrate surface.
- Evacuate the furnace chamber to a high vacuum (e.g., $< 2.7 \times 10^{-5}$ Pa) or fill it with a high-purity inert gas.[7]
- Heat the furnace to the desired test temperature (e.g., 840°C - 1025°C).[7]
- Once the aluminum is molten, record images of the molten aluminum drop on the TiB₂ surface over time.

- Use image analysis software to measure the contact angle between the molten aluminum and the TiB_2 substrate from the captured images.
- Analyze the change in contact angle with time and temperature to determine the wetting kinetics.

This protocol describes a static immersion test to evaluate the corrosion resistance of TiB_2 -based materials in a molten cryolite bath.

Materials and Equipment:

- TiB_2 sample
- Synthetic cryolite salt mixture (e.g., Na_3AlF_6 , AlF_3 , CaF_2 , Al_2O_3)
- Alumina or graphite crucible
- High-temperature furnace with a controlled atmosphere (e.g., pure argon)
- Sample holder (e.g., molybdenum wire)

Procedure:

- Prepare the synthetic cryolite salt mixture with a specific composition (e.g., molar ratio $n(\text{NaF})/n(\text{AlF}_3) = 2.3$).[\[20\]](#)
- Place the salt mixture in the crucible and heat it in the furnace to the test temperature (e.g., 960°C) under an argon atmosphere.[\[20\]](#)
- Suspend the TiB_2 sample from the sample holder and immerse it in the molten salt.
- Hold the sample in the molten salt for a specified duration (e.g., 8 hours).[\[20\]](#)
- After the test duration, remove the sample from the melt and allow it to cool.
- Clean the sample to remove the solidified salt.

- Analyze the corroded sample using techniques such as scanning electron microscopy (SEM) and energy-dispersive X-ray spectroscopy (EDS) to assess the extent and nature of the corrosion.

This protocol describes the four-probe method for measuring the electrical conductivity of TiB_2 materials at elevated temperatures.

Materials and Equipment:

- TiB_2 sample of known dimensions
- Four-probe measurement setup with appropriate probe materials (e.g., platinum or tungsten)
- High-temperature furnace with a controlled atmosphere
- DC current source
- Voltmeter

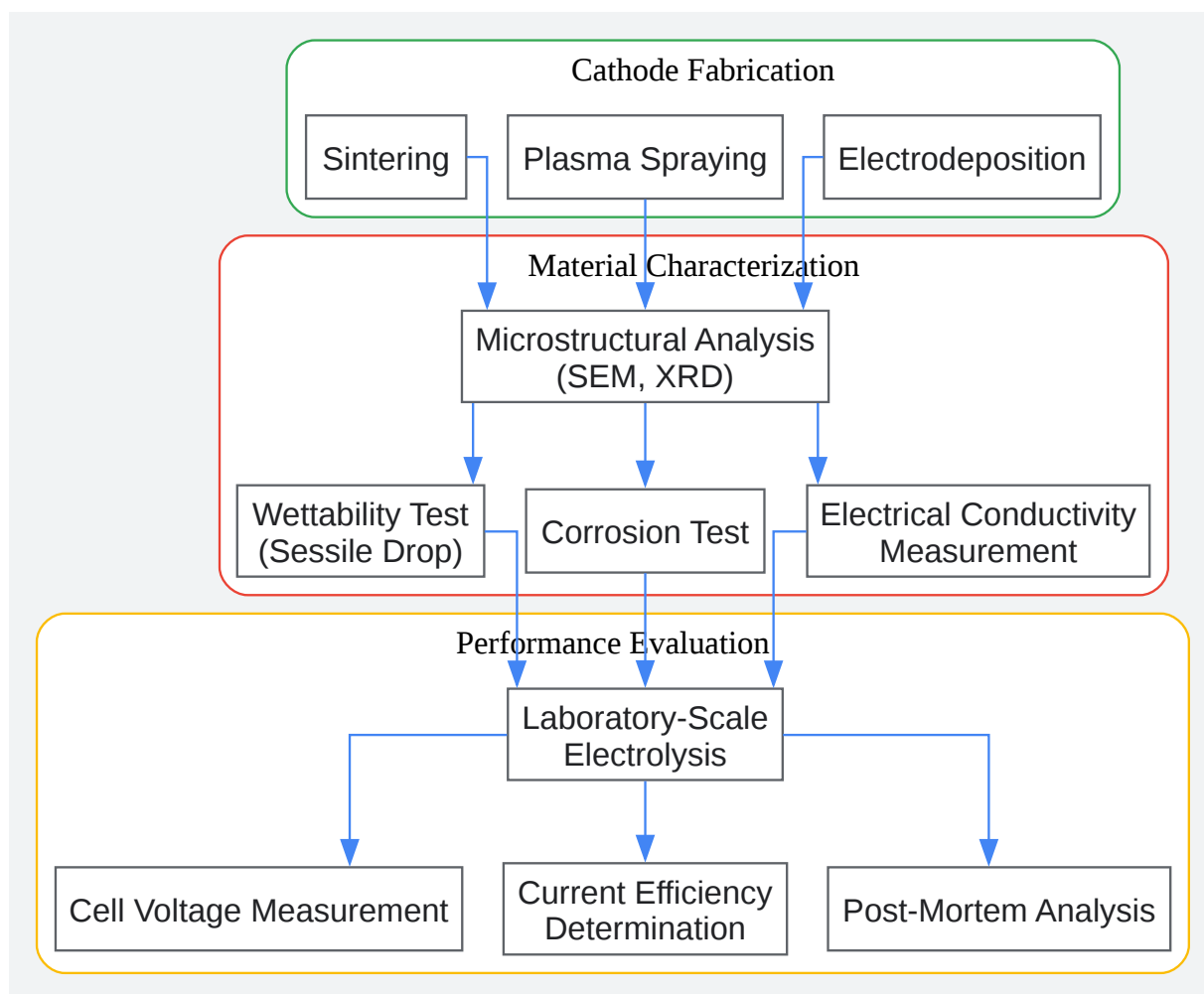
Procedure:

- Prepare a rectangular or cylindrical TiB_2 sample with precise dimensions.
- Position the four probes in a straight line on the surface of the sample with a known and constant spacing.
- Place the sample and probe assembly in the furnace.
- Heat the furnace to the desired measurement temperature under a controlled atmosphere.
- Pass a constant DC current through the two outer probes.
- Measure the voltage potential difference between the two inner probes.
- Calculate the electrical resistivity (ρ) using the appropriate geometric correction factor for the four-probe setup.
- The electrical conductivity (σ) is the reciprocal of the resistivity ($\sigma = 1/\rho$).

- Repeat the measurement at different temperatures to determine the temperature dependence of the electrical conductivity.

Visualizations

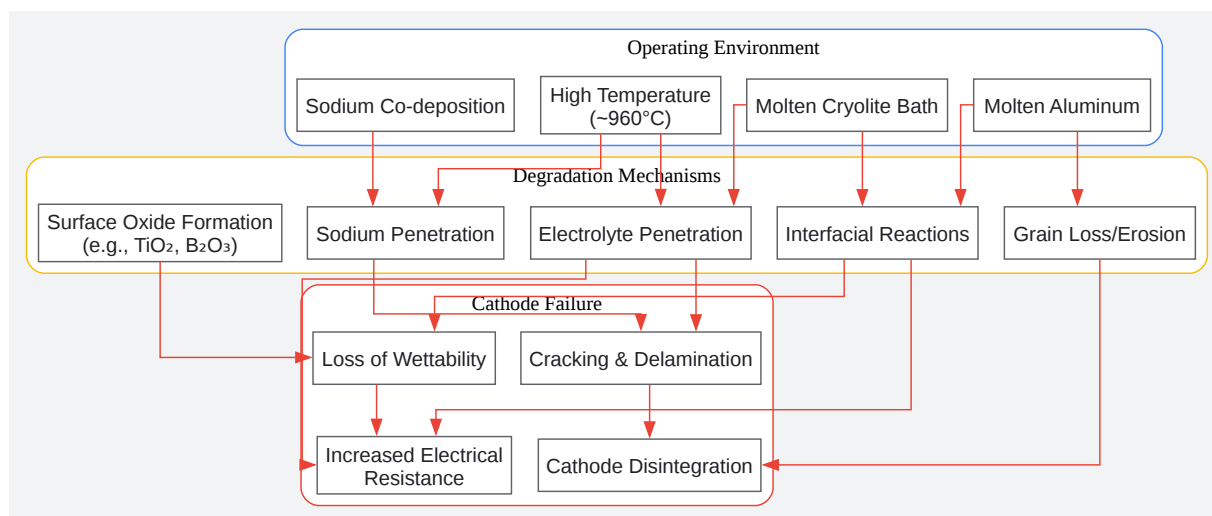
Experimental Workflow



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Experimental workflow for TiB₂ cathode evaluation.

Failure Mechanisms of TiB₂ Cathodes



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Logical relationships in TiB₂ cathode failure.

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